

# Eichlerialactone discovery and origin from *Eichleria* species.

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## Compound of Interest

Compound Name: *Eichlerialactone*

Cat. No.: B1151833

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## Eichlerialactone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Foreword: Addressing a Common Misconception

Preliminary research into **eichlerialactone** often presents a misleading association with the fungal genus *Eichleria*. This technical guide clarifies that, based on current scientific literature, **eichlerialactone** is a natural product isolated from flowering plants of the Meliaceae family, specifically from the genera *Dysoxylum* and *Aglaia*. To date, there is no credible scientific evidence to support its origin from any *Eichleria* species. This document will proceed with a detailed overview of **eichlerialactone** based on its confirmed botanical sources.

### Executive Summary

**Eichlerialactone** is a dammarane-type triterpenoid that has been isolated from plant species such as *Aglaia erythrosperma*, *Dysoxylum gotadhora*, and *Aglaia lawii*[1]. This guide provides a comprehensive overview of the discovery, chemical properties, and biological activities of **eichlerialactone**. It includes detailed (where available in public documents) experimental protocols for its isolation and characterization, alongside a summary of its known biological activities, to serve as a valuable resource for researchers in natural product chemistry and drug discovery.

## Physicochemical Properties

The fundamental physicochemical properties of **eichlerialactone** are summarized below. This data is essential for its identification, characterization, and handling in a laboratory setting.

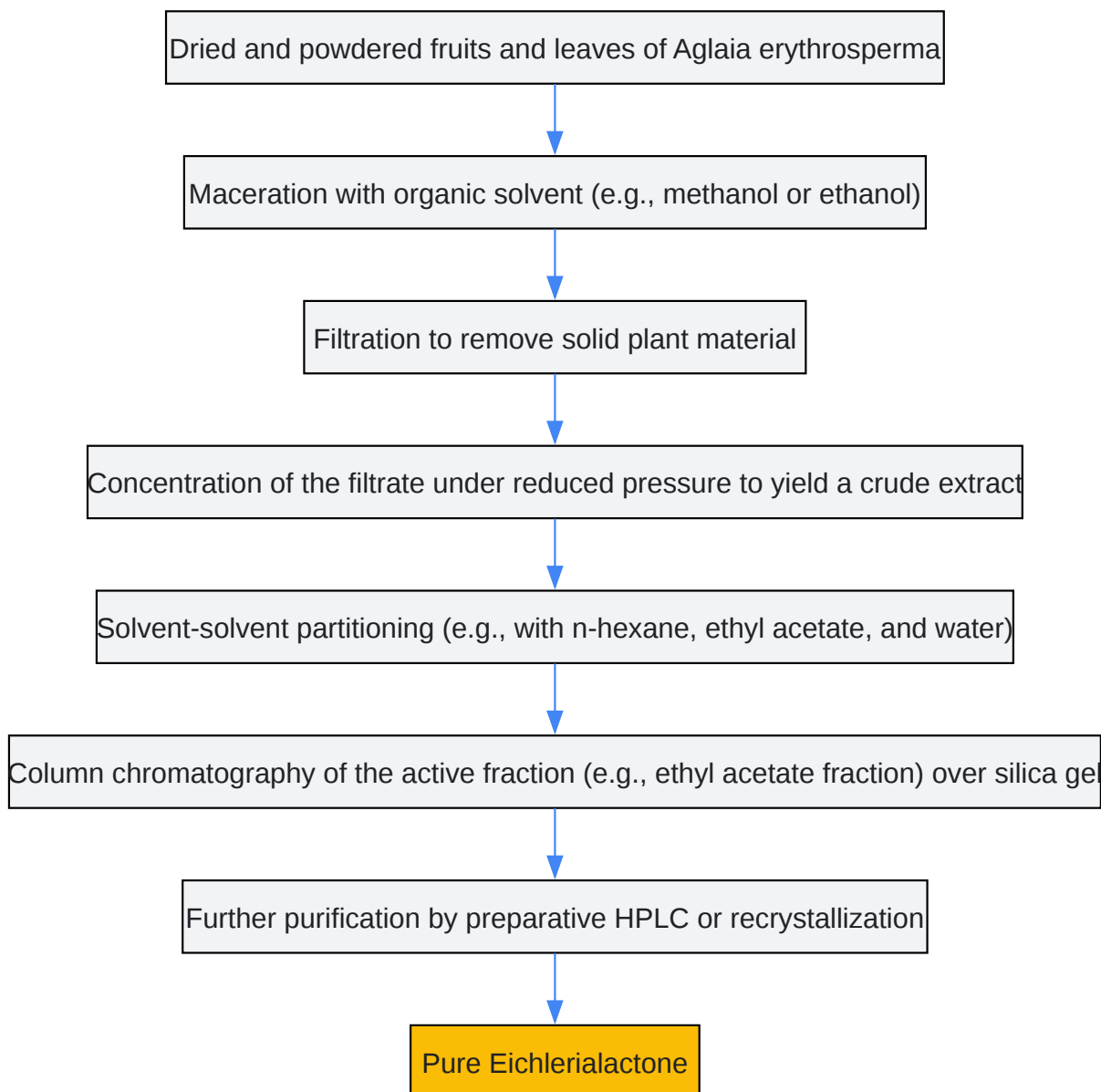
Property	Value	Source
Molecular Formula	C <sub>27</sub> H <sub>42</sub> O <sub>4</sub>	PubChem
Molecular Weight	430.6 g/mol	PubChem
IUPAC Name	3-[(3S,3aR,5aR,6S,7S,9aR,9bR)-6,9a,9b-trimethyl-3-[(2S)-2-methyl-5-oxooxolan-2-yl]-7-prop-1-en-2-yl]-1,2,3,3a,4,5,5a,7,8,9-decahydrocyclopenta[a]naphthalen-6-yl]propanoic acid	PubChem
CAS Number	2202-01-9	PubChem

## Isolation and Structure Elucidation

### General Isolation Protocol from *Aglaia erythrosperma*

The following is a generalized protocol for the isolation of **eichlerialactone** from the fruits and leaves of *Aglaia erythrosperma*, based on the abstract by Phongmaykin et al. (2011) and standard phytochemical techniques. For precise details, consulting the full scientific paper is recommended.

Diagram of the General Isolation Workflow:



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Caption: General workflow for the isolation of **eichlerialactone**.

## Structure Elucidation Methodologies

The structure of **eichlerialactone** was elucidated using a combination of modern spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for determining the carbon skeleton and the relative stereochemistry of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule, such as carbonyls and hydroxyls.

Table of Spectroscopic Data (Conceptual):

Technique	Key Observations
$^1\text{H}$ NMR	Signals corresponding to methyl groups, olefinic protons, and protons adjacent to carbonyl and ether functionalities.
$^{13}\text{C}$ NMR	Resonances for carbonyl carbons (lactone and carboxylic acid), olefinic carbons, and a characteristic number of $\text{sp}^3$ carbons. A $^{13}\text{C}$ NMR spectrum is available on PubChem[2].
HRMS	Provides the exact mass, confirming the molecular formula of $\text{C}_{27}\text{H}_{42}\text{O}_4$ .
IR	Absorption bands indicating the presence of a $\gamma$ -lactone, a carboxylic acid, and a carbon-carbon double bond.

## Biological Activity

**Eichlerialactone** has been evaluated for its antimycobacterial and cytotoxic activities.

## Antimycobacterial Activity

**Eichlerialactone** has shown inhibitory activity against *Mycobacterium tuberculosis* H37Ra[1][3].

Assay	Organism	Result (MIC)	Reference
Microplate Alamar Blue Assay	<i>Mycobacterium tuberculosis</i> H37Ra	25-50 µg/mL	Phongmaykin et al., 2011[1][3]

## Cytotoxic Activity

The cytotoxic potential of **eichlerialactone** has been investigated against several human cancer cell lines[1][3].

Cell Line	Cancer Type	Result (IC <sub>50</sub> )	Reference
NCI-H187	Small Cell Lung Cancer	25-50 µg/mL	Phongmaykin et al., 2011[1][3]
KB	Epidermoid Carcinoma	>50 µg/mL (inactive)	Phongmaykin et al., 2011[1][3]
BC	Breast Cancer	>50 µg/mL (inactive)	Phongmaykin et al., 2011[1][3]

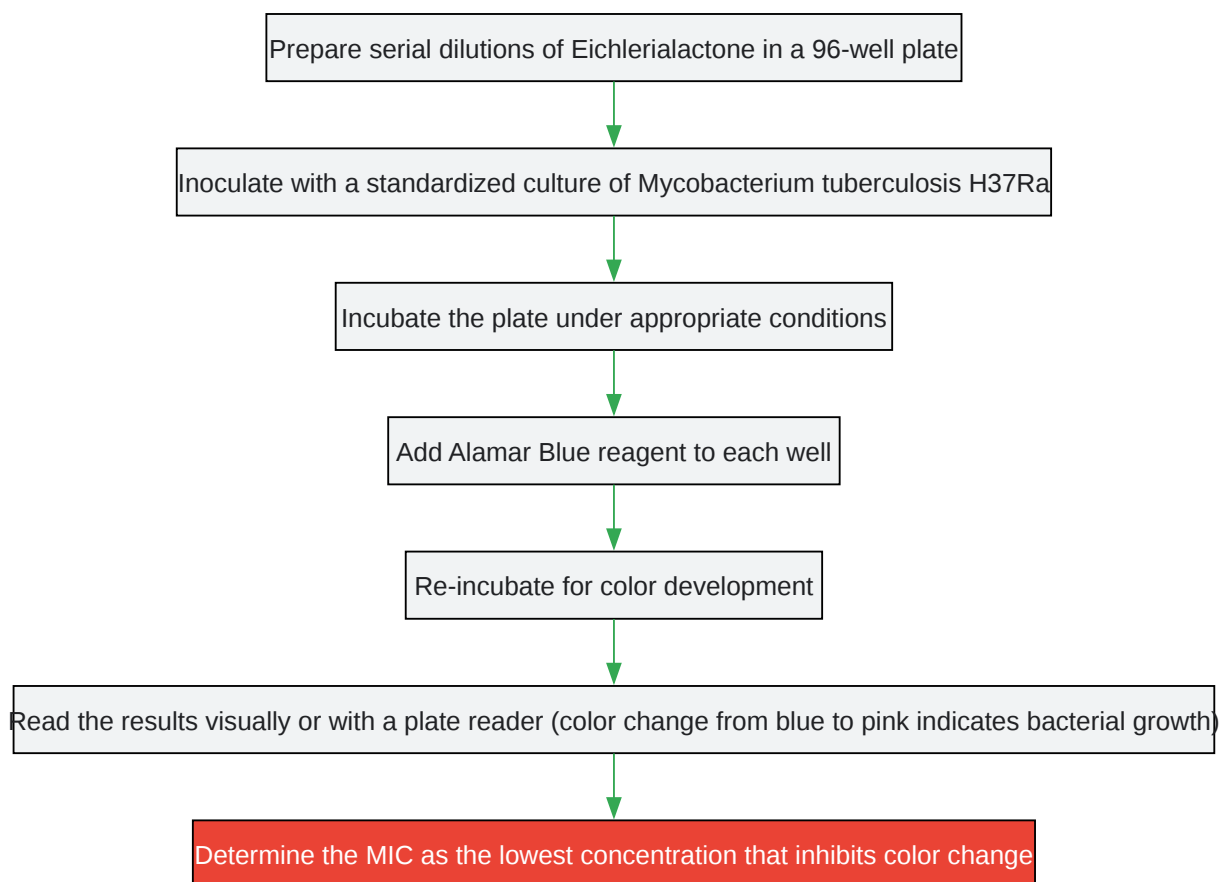
## Experimental Protocols (Generalized)

The following are generalized protocols for the biological evaluation of natural products like **eichlerialactone**. For specific experimental details, the primary literature should be consulted.

### Antimycobacterial Susceptibility Testing (Microplate Alamar Blue Assay)

This assay is a common method for determining the minimum inhibitory concentration (MIC) of a compound against *Mycobacterium tuberculosis*.

Diagram of the Antimycobacterial Assay Workflow:



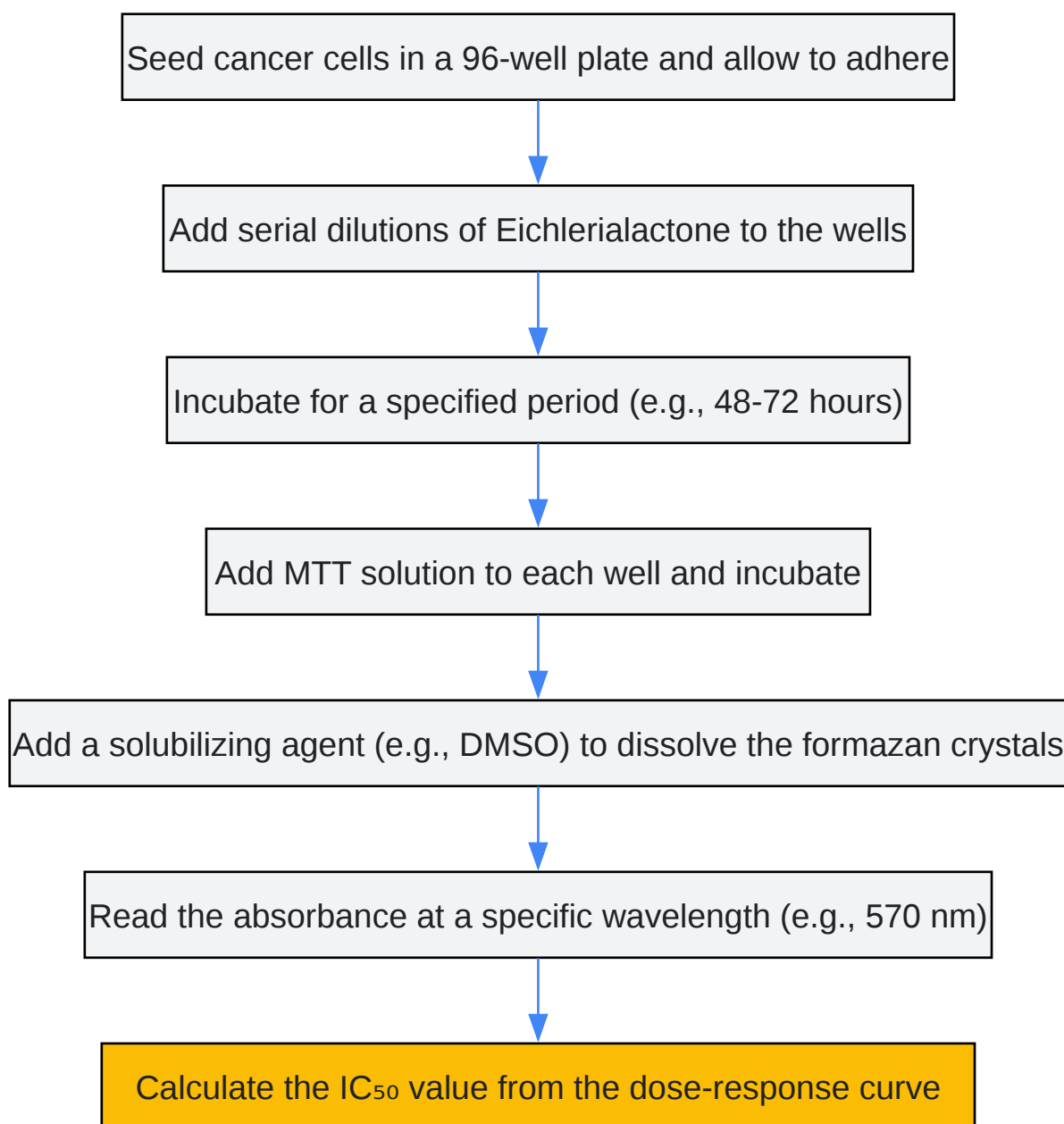
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Caption: Workflow for the Microplate Alamar Blue Assay.

## Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.

Diagram of the MTT Assay Workflow:



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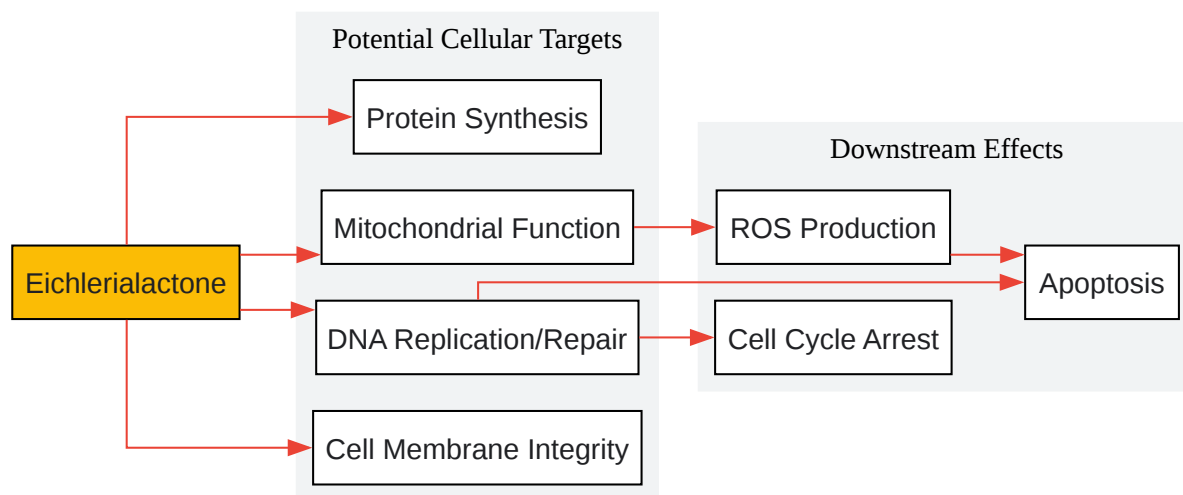
Caption: Workflow for the MTT cytotoxicity assay.

## Signaling Pathways and Mechanism of Action (Hypothetical)

The precise mechanism of action for **eichlerialactone**'s antimycobacterial and cytotoxic effects has not been elucidated. However, many triterpenoids exert their effects through various

signaling pathways. Below is a hypothetical representation of potential pathways that could be investigated.

Diagram of Potential Signaling Pathways:



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Caption: Hypothetical signaling pathways for **eichlerialactone**'s bioactivity.

## Conclusion and Future Directions

**Eichlerialactone**, a dammarane triterpenoid from *Aglaia* and *Dysoxylum* species, demonstrates moderate antimycobacterial and selective cytotoxic activities. The incorrect attribution of its origin to *Eichleria* species highlights the importance of verifying primary sources in natural product research. Future research should focus on:

- **Total Synthesis:** To provide a sustainable supply for further biological evaluation.
- **Mechanism of Action Studies:** To elucidate the specific molecular targets and signaling pathways involved in its bioactivity.



- Analogue Synthesis: To explore structure-activity relationships and potentially develop more potent and selective derivatives.
- In Vivo Studies: To evaluate its efficacy and safety in animal models.

This technical guide serves as a foundational document for researchers interested in the further exploration and development of **eichlerialactone** as a potential therapeutic lead.

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## References

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